

An In-Depth Technical Guide to 5'-Hydroxyphenyl Carvedilol-d5

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Compound of Interest

Compound Name: 5'-Hydroxyphenyl Carvedilol-d5

Cat. No.: B13451602

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CAS Number: 1189704-21-9

This technical guide provides a comprehensive overview of **5'-Hydroxyphenyl Carvedilol-d5**, a deuterated metabolite of the cardiovascular drug Carvedilol. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, analytical applications, and metabolic context.

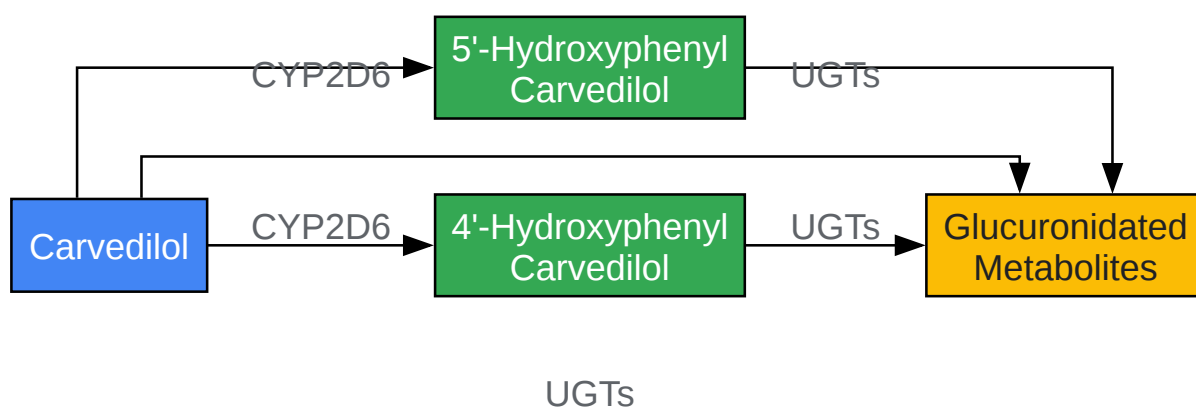
Core Compound Properties

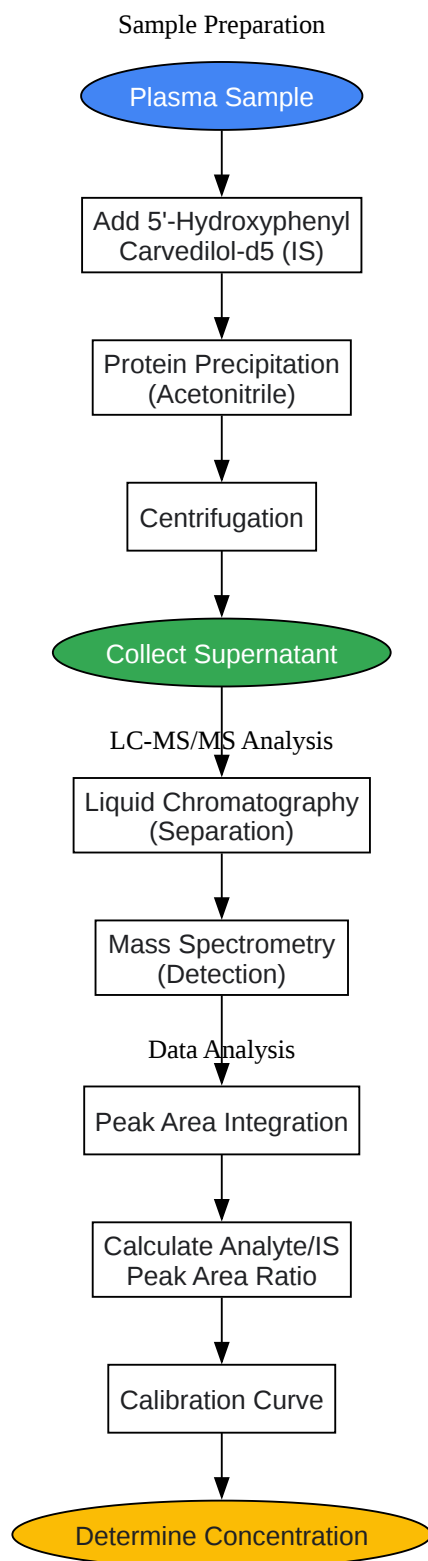
5'-Hydroxyphenyl Carvedilol-d5 is a stable isotope-labeled form of 5'-Hydroxyphenyl Carvedilol, a significant metabolite of Carvedilol. The incorporation of five deuterium atoms provides a distinct mass signature, making it an invaluable tool in analytical chemistry, particularly in mass spectrometry-based assays.

Property	Value	Reference
CAS Number	1189704-21-9	[1][2]
Chemical Name	3-[2-[[3-(9H-Carbazol-4-ylloxy)-2-hydroxypropyl-d5]amino]ethoxy]-4-methoxy-phenol	[1]
Molecular Formula	C ₂₄ H ₂₁ D ₅ N ₂ O ₅	[1][2]
Molecular Weight	427.50 g/mol	[1]
Appearance	Tan Solid	[1]
Storage	2-8°C Refrigerator	[1]
Application	Labeled metabolite of Carvedilol for use as an internal standard in analytical and pharmacokinetic research.	[1]

Metabolic Pathway of Carvedilol

Carvedilol undergoes extensive metabolism in the liver, primarily through aromatic ring oxidation and glucuronidation. The formation of 5'-Hydroxyphenyl Carvedilol is a key step in this pathway, catalyzed mainly by the cytochrome P450 enzyme CYP2D6. This metabolite, along with 4'-Hydroxyphenyl Carvedilol, is one of the major hydroxylated derivatives of the parent drug.





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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 5'-Hydroxyphenyl Carvedilol-d5 | LGC Standards [lgcstandards.com]
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